

Application Notes and Protocols: Preparation of Pitstop® 1 Stock Solution

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Compound of Interest

Compound Name: Pitstop1

Cat. No.: B15940547

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This document provides a detailed protocol for the preparation of Pitstop® 1 stock solutions for use in various experimental settings. Pitstop® 1 is a selective inhibitor of clathrin-mediated endocytosis (CME), a critical cellular process involved in nutrient uptake, signal transduction, and synaptic vesicle recycling. Accurate preparation of the stock solution is crucial for obtaining reliable and reproducible experimental results.

Chemical and Physical Properties of Pitstop® 1

A summary of the key chemical and physical properties of Pitstop® 1 is provided in the table below. This information is essential for calculating the required amounts for stock solution preparation and for understanding the compound's behavior in different solvents.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₃ N ₂ NaO ₅ S	[1]
Molecular Weight	404.4 g/mol	[1]
Appearance	Solid	
Solubility in DMSO	up to 100 mM	
Solubility in Water	up to 25 mM	
Purity	>95%	

Experimental Protocol: Pitstop® 1 Stock Solution Preparation

This protocol outlines the steps for preparing a concentrated stock solution of Pitstop® 1, which can then be diluted to the desired working concentration for your experiments.

Materials and Equipment

- Pitstop® 1 powder
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile deionized water
- Vortex mixer
- Calibrated analytical balance
- Sterile microcentrifuge tubes
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 100 mM Stock Solution in DMSO

- **Acclimatization:** Allow the Pitstop® 1 vial to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Tare the analytical balance with a sterile microcentrifuge tube. Carefully weigh the desired amount of Pitstop® 1 powder. For example, to prepare 1 ml of a 100 mM stock solution, weigh out 40.44 mg of Pitstop® 1.
- **Solubilization:** Add the appropriate volume of sterile DMSO to the microcentrifuge tube containing the Pitstop® 1 powder. To continue the example, add 1 ml of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid in dissolution if necessary.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for long-term storage.

Protocol for Preparing a 25 mM Stock Solution in Water

- **Acclimatization:** Allow the Pitstop® 1 vial to come to room temperature.
- **Weighing:** On a tared analytical balance, weigh the desired amount of Pitstop® 1 into a sterile microcentrifuge tube. For 1 ml of a 25 mM stock solution, this would be 10.11 mg.
- **Solubilization:** Add 1 ml of sterile deionized water to the tube.
- **Dissolution:** Securely cap the tube and vortex until the solid is fully dissolved.
- **Aliquoting and Storage:** Aliquot the solution into smaller volumes and store at -20°C.

Storage and Stability Summary

Proper storage is critical to maintain the activity of the Pitstop® 1 stock solution.

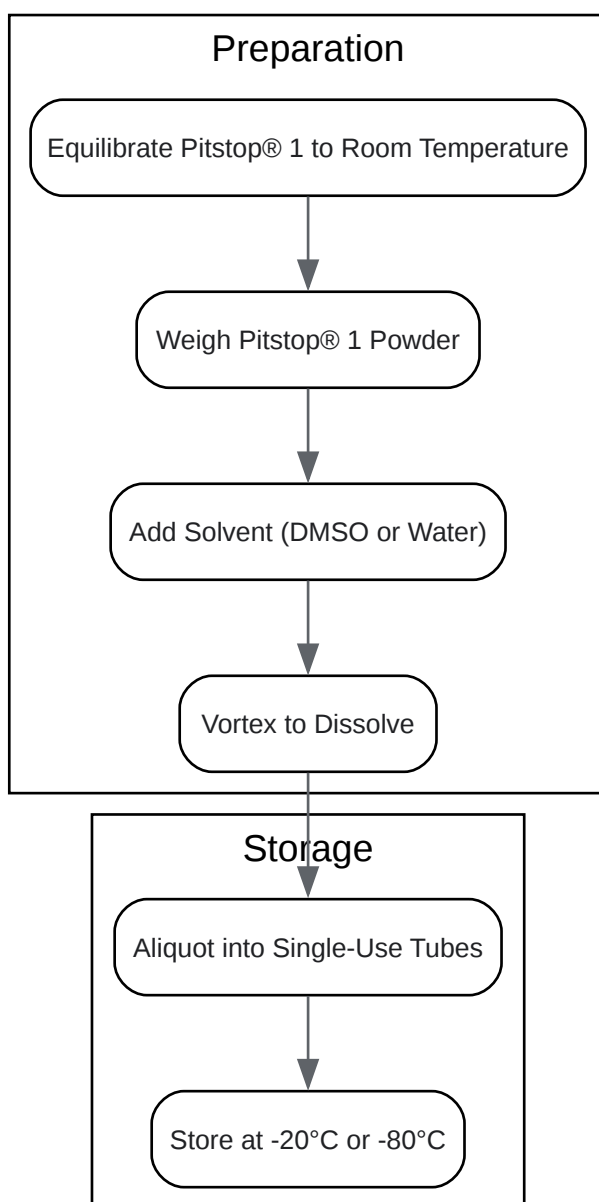
Condition	Duration	Reference
Short-term (Solid)	+4°C	
Long-term (Solid)	+4°C (desiccated)	
DMSO Stock Solution	1 month at -20°C, 1 year at -80°C	[2]
Aqueous Stock Solution	Recommended to be prepared fresh	

Note: It is generally recommended to prepare aqueous solutions fresh for each experiment to ensure optimal activity. Avoid repeated freeze-thaw cycles of all stock solutions.

Visualizations

Workflow for Pitstop® 1 Stock Solution Preparation

The following diagram illustrates the general workflow for preparing a stock solution of Pitstop® 1.

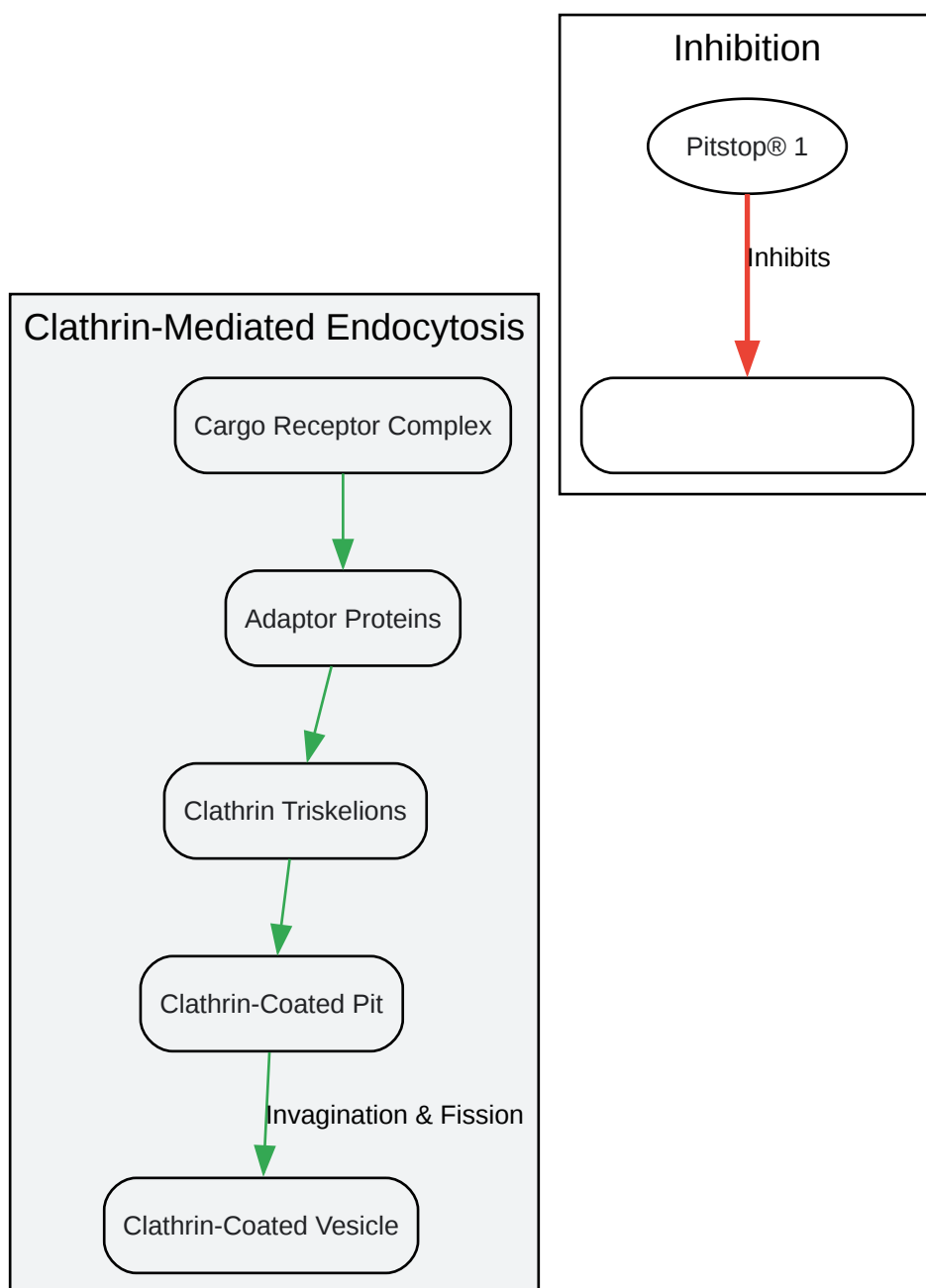


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Caption: Workflow for preparing Pitstop® 1 stock solution.

Mechanism of Action: Inhibition of Clathrin-Mediated Endocytosis

This diagram depicts the signaling pathway inhibited by Pitstop® 1.



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Caption: Pitstop® 1 inhibits clathrin-mediated endocytosis.

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References

- 1. Pitstop 1 | C19H13N2NaO5S | CID 71483522 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ≥98% (HPLC), powder, clathrin-mediated endocytosis inhibitor | Sigma-Aldrich [sigmaaldrich.com]
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